

Solubility and stability of Basic Brown 4 in different solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Basic Brown 4*

Cat. No.: *B12351271*

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An In-Depth Technical Guide to the Solubility and Stability of **Basic Brown 4**

Introduction

Basic Brown 4, also known by its synonym Bismarck Brown R, is a cationic, double azo dye belonging to the disazo class of compounds.^{[1][2][3]} It is widely utilized in various industrial and biological applications, including the dyeing of textiles like silk and wool, as well as coloring leather and paper.^{[1][4][5][6][7]} Its utility in these processes is fundamentally governed by its physicochemical properties, most notably its solubility in various solvent systems and its stability under different environmental conditions.

A critical point of clarification in the scientific literature is the distinction between **Basic Brown 4** (C.I. 21010) and the closely related Basic Brown 1 (Bismarck Brown Y, C.I. 21000).^{[1][8][9]} While often used interchangeably, they are distinct chemical entities with different molecular formulas and weights. This guide will primarily focus on **Basic Brown 4** (Bismarck Brown R), but will include comparative data for Basic Brown 1 (Bismarck Brown Y) where available to provide a comprehensive overview for the research community.

Understanding the solubility and stability profiles of **Basic Brown 4** is paramount for optimizing formulation, ensuring process efficiency, and guaranteeing the quality and longevity of the final product. This guide provides a detailed examination of these properties, supported by experimental protocols and mechanistic insights, to aid researchers, scientists, and drug development professionals in their work.

Physicochemical Properties

A foundational understanding of **Basic Brown 4** begins with its core physicochemical characteristics. These properties dictate its behavior in solution and its interactions with substrates.

Property	Value	Reference(s)
Synonyms	Bismarck Brown R, Bismark Brown R, C.I. 21010	[1][3][4]
Chemical Class	Azo Dye (Disazo)	[1][10]
C.I. Number	21010	[1][4]
CAS Number(s)	1052-36-6, 8052-76-4	[4][5]
Molecular Formula	C ₂₁ H ₂₄ N ₈	[2][4]
Molecular Weight	388.47 g/mol	[2][4]
Appearance	Reddish-brown to Brownish-black powder	[1][4]

Chemical Structures

The structures of **Basic Brown 4** and its related compound, Basic Brown 1, are presented below. The presence of multiple amino groups makes these molecules cationic and influences their solubility in polar solvents.

Basic Brown 4 (Bismarck Brown R, C.I. 21010)

[Image of the chemical structure of Basic Brown 4 (C₂₁H₂₄N₈)]

Basic Brown 1 (Bismarck Brown Y, C.I. 21000)

[Image of the chemical structure of Basic Brown 1 (C₁₈H₁₈N₈)]

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Caption: Workflow for quantitative solubility determination.

Stability Profile

The stability of a dye determines its shelf-life, its performance under process stress (heat, pH), and the fastness of the final colored product. [11][12][13] Key factors influencing the stability of **Basic Brown 4** include pH, light, and temperature. [14]

Summary of Stability and Fastness Properties

Basic Brown 4 is generally stable in neutral to slightly acidic conditions but exhibits very poor light fastness, which is a significant limitation for applications requiring color longevity upon light exposure. [7]

Property	Rating/Observation	Significance	Reference(s)
Light Fastness	1 (on a scale of 1-8)	Very poor; susceptible to photodegradation.	[4][5]
Acid Resistance	Good	Stable in acidic media, suitable for acid dyeing.	[1]
Alkali Resistance	Moderate	Some degradation or color change may occur in basic media.	[1]
pH Stability	Stable in neutral to slightly acidic solutions	Optimal performance in a defined pH range.	[7]

| Wash Fastness | 2-3 (on a scale of 1-5) | Moderate; some color may bleed during washing. | [1]|

Mechanistic Insights: As an azo dye, the primary points of instability in the **Basic Brown 4** molecule are the azo linkages (-N=N-). These bonds can be cleaved reductively or be susceptible to oxidative and photolytic attack. [15] The amino groups can be protonated or deprotonated depending on the pH, which alters the electronic properties of the chromophore

and thus its color and stability. For example, in strong sulfuric acid, the dye appears brown, while in nitric acid, it yields a purple to brown solution. [2][5]

Experimental Protocols for Stability Assessment

Forced degradation studies are essential to understand the intrinsic stability of a dye and to identify potential degradation pathways. [16] Protocol 1: pH Stability Assessment

- Solution Preparation: Prepare a series of buffer solutions across a wide pH range (e.g., pH 2, 4, 7, 9, 12).
- Incubation: Prepare identical solutions of **Basic Brown 4** (at a concentration suitable for spectrophotometry) in each buffer. Wrap a control set of vials in foil to serve as dark controls.
- Analysis: Store all samples at a controlled temperature. At predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours), measure the full UV-Vis spectrum (e.g., 300-700 nm) of each solution.
- Evaluation: Monitor for a decrease in absorbance at the λ -max (indicating degradation) and the appearance of new peaks (indicating degradation products). A shift in λ -max indicates a change in the chromophore's chemical environment.

Protocol 2: Photostability Assessment

- Sample Preparation: Prepare a solution of **Basic Brown 4** in a relevant solvent (e.g., water). Place the solution in a transparent container (e.g., quartz cuvette).
- Control Sample: Prepare an identical sample and wrap it completely in aluminum foil to protect it from light.
- Exposure: Place both samples in a photostability chamber with a controlled light source (e.g., a xenon lamp simulating sunlight) and temperature.
- Analysis: At regular intervals, measure the UV-Vis spectrum of both the exposed and control samples.
- Evaluation: Calculate the percentage of degradation by comparing the absorbance at λ -max of the exposed sample to the control. The control sample accounts for any thermal degradation that may occur simultaneously.

Protocol 3: Thermal Stability Assessment

- Sample Preparation: Prepare multiple aliquots of a **Basic Brown 4** solution in sealed, airtight vials to prevent solvent evaporation.
- Incubation: Place the sets of vials in ovens or water baths set to different temperatures (e.g., 40 °C, 60 °C, 80 °C). Keep one set at room temperature (25 °C) as a control.
- Analysis: At specified time points, remove one vial from each temperature, cool it to room temperature, and measure its UV-Vis spectrum.
- Evaluation: Compare the absorbance at λ -max of the heated samples to the room temperature control to quantify the extent of thermal degradation.

Caption: General workflow for assessing dye stability.

Conclusion

Basic Brown 4 (Bismarck Brown R) is a cationic azo dye with high solubility in polar solvents like water and ethanol, and poor solubility in nonpolar media. This profile makes it well-suited for aqueous-based dyeing applications in the textile, paper, and leather industries. However, its significant drawback is its very poor photostability (light fastness rating of 1), which severely limits its use in products requiring long-term color retention under light exposure. It exhibits good stability in acidic conditions and moderate stability in alkaline environments.

For professionals in research and development, a thorough understanding and quantitative characterization of these properties are essential for formulation design, process optimization, and quality control. The experimental protocols provided in this guide offer a systematic framework for determining the solubility and stability of **Basic Brown 4** in specific systems, enabling evidence-based decisions for its successful application. Further research into identifying its specific photodegradation products and exploring stabilization strategies, such as the use of UV absorbers or encapsulation, could expand its utility into more demanding applications.

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- To cite this document: BenchChem. [Solubility and stability of Basic Brown 4 in different solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12351271#solubility-and-stability-of-basic-brown-4-in-different-solvents]

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